"2(3H)-Benzothiazolone, 7-nitro-, hydrazone molecular structure"

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Compound of Interest

Compound Name:	*2(3H)-Benzothiazolone,7-nitro-,hydrazone(9CI)*
Cat. No.:	*B13810152*

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Technical Guide: 7-Nitro-2(3H)-Benzothiazolone Hydrazone

Executive Summary

7-nitro-2(3H)-benzothiazolone hydrazone is a bicyclic heteroaromatic compound belonging to the benzothiazole class. It serves as a critical pharmacophore in medicinal chemistry, particularly as a precursor for fused triazoles and Schiff base ligands with antimicrobial and anticonvulsant properties.

The molecule exhibits significant prototropic tautomerism, existing in equilibrium between the hydrazone form (2(3H)-benzothiazolone hydrazone) and the hydrazine form (2-hydrazinobenzothiazole). The presence of the nitro group at the 7-position (adjacent to the sulfur atom) introduces unique electronic and steric effects that distinguish it from the more common 6-nitro isomers.

Molecular Architecture & Tautomerism

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Structural Core

The molecule consists of a benzene ring fused to a thiazole ring.

- Numbering: Sulfur is position 1; Nitrogen is position 3. The benzenoid ring carbons are numbered 4, 5, 6, and 7.
- 7-Nitro Substituent: The nitro group (-NO

) is located at position 7, adjacent to the bridgehead carbon bonded to Sulfur. This proximity creates steric strain and influences the electron density on the sulfur atom via the inductive effect (-I).
- 2-Hydrazone Moiety: The C2 position bears a

  group (in the hydrazone tautomer) or a

  group (in the hydrazine tautomer).

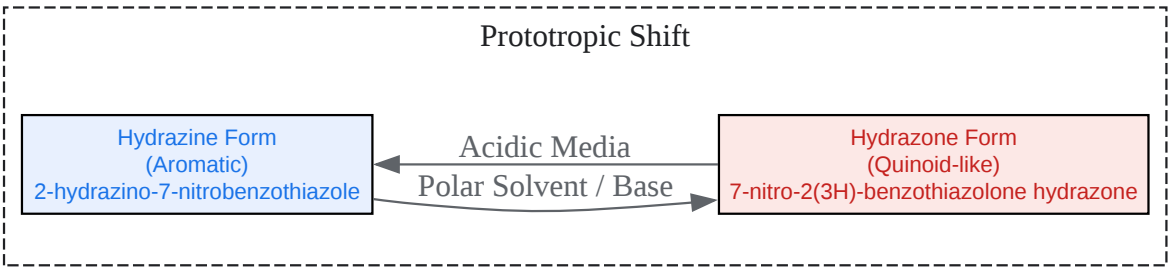
Tautomeric Equilibrium

Understanding the tautomerism is vital for interpreting spectral data and reactivity.

- Hydrazine Form (A): Aromatic benzothiazole ring. Favored in acidic conditions and non-polar solvents.
- Hydrazone Form (B): Quinoid-like structure with a proton on the ring nitrogen (N3). Favored in polar solvents and solid-state, stabilized by the electron-withdrawing nitro group which increases the acidity of the N3 proton.

DOT Diagram: Tautomeric Equilibrium

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Caption: Dynamic equilibrium between the amino-aromatic (Hydrazine) and imino-quinoid (Hydrazone) tautomers.

Synthesis Protocol

The synthesis of 7-nitro-2-hydrazinobenzothiazole is typically achieved via nucleophilic aromatic substitution (

) on a 2-substituted benzothiazole precursor. The 7-nitro isomer requires a specific precursor, often 2-chloro-7-nitrobenzothiazole or 2-mercapto-7-nitrobenzothiazole.

Precursor Preparation (Context)

Direct nitration of benzothiazole yields primarily the 6-nitro isomer. To access the 7-nitro isomer, cyclization of 2-amino-6-nitrobenzenethiol with carbon disulfide (

) is the preferred route to generate 7-nitro-2-mercaptobenzothiazole.

Hydrazinolysis Protocol

Objective: Convert 2-chloro-7-nitrobenzothiazole to 7-nitro-2-hydrazinobenzothiazole.

Reagents:

- Substrate: 2-Chloro-7-nitrobenzothiazole (1.0 eq)
- Reagent: Hydrazine Hydrate (80% or 99%, excess, 3-5 eq)
- Solvent: Ethanol (Absolute) or Dioxane

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Step-by-Step Methodology:

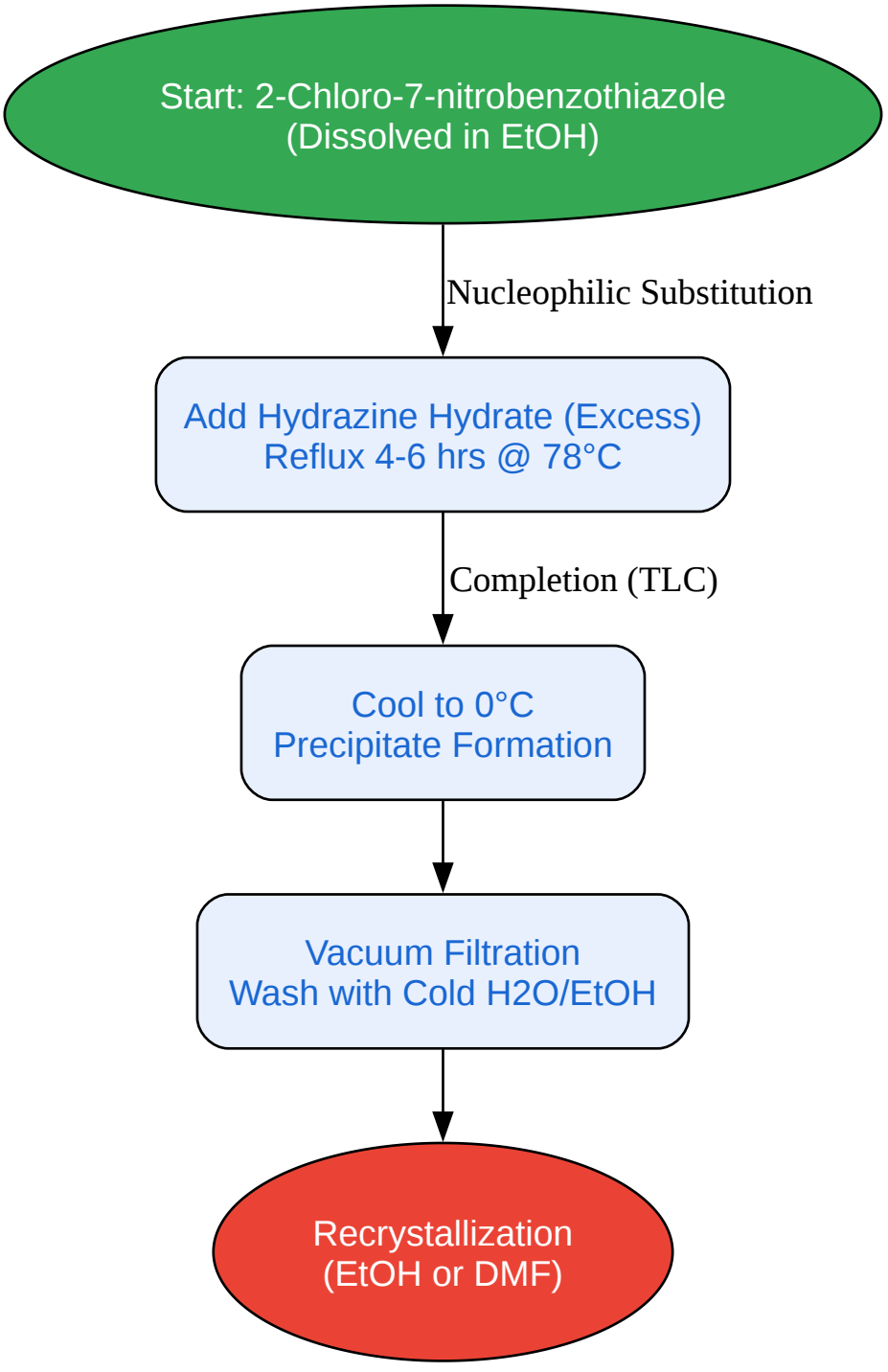
- Dissolution: Dissolve 10 mmol of 2-chloro-7-nitrobenzothiazole in 30 mL of absolute ethanol. Ensure complete dissolution; mild heating may be required.
- Addition: Add hydrazine hydrate (40 mmol) dropwise to the solution at room temperature. The reaction is exothermic; observe for color change (typically yellow to orange/red).
- Reflux: Heat the reaction mixture to reflux (

) for 4–6 hours. Monitor progress via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
- Precipitation: Cool the mixture to room temperature and then chill in an ice bath (

). The product should precipitate as a solid.
- Filtration: Filter the solid under vacuum. Wash the cake with cold water (to remove hydrazine salts) and cold ethanol.
- Purification: Recrystallize from ethanol or DMF/water to obtain pure crystals.

DOT Diagram: Synthesis Workflow

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Caption: Step-by-step workflow for the hydrazinolysis of 2-chloro-7-nitrobenzothiazole.

Characterization & Validation

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To validate the structure, compare experimental data against these expected theoretical values based on the 7-nitro substitution pattern.

Spectroscopic Profile

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Technique	Parameter	Expected Signal / Observation
FT-IR	Stretch	(Multiple bands for)
Stretch	(Endocyclic & Exocyclic)	
Stretch	Asymmetric: ; Symmetric:	
NMR	Solvent	DMSO- (Favors hydrazone form)
(ppm)	NH/NH2: Broad singlets at ppm (exchangeable with).	
Aromatic	H-4, H-5, H-6: The 7-nitro group deshields H-6 significantly. Expect an ABC or ABX pattern. H-6 (ortho to) will be downfield (ppm).	
Mass Spec	Molecular Ion	or corresponding to (MW).

Structural Verification Logic

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- Differentiation from 6-nitro isomer: The coupling constants (

  values) in

  NMR are critical.

  - 6-nitro: H-7 and H-5 appear as doublets (

    Hz for meta coupling) or dd.

  - 7-nitro: H-6 and H-5 exhibit ortho coupling (

    Hz). H-6 is a doublet (ortho to H-5), H-5 is a triplet/dd, H-4 is a doublet.

Applications in Drug Development

Pharmacophore Utility

The 7-nitro-2-hydrazinobenzothiazole scaffold is a versatile intermediate. The hydrazine moiety acts as a binucleophile, capable of reacting with electrophiles to form fused heterocycles.

- Schiff Bases (Hydrazones): Condensation with aromatic aldehydes yields arylidenehydrazones, widely screened for anti-tubercular (Mycobacterium tuberculosis) and antifungal activity.

- Triazoles: Reaction with carboxylic acids or orthoesters leads to 1,2,4-triazolo[3,4-b]benzothiazoles, a class of compounds known for potent anti-inflammatory and CNS depressant activity.

Mechanistic Insight: 7-Nitro Influence

The 7-nitro group is electron-withdrawing. In biological systems, this lowers the

of the hydrazone NH, potentially enhancing hydrogen bond donor capability in the active site of enzymes (e.g., bacterial DNA gyrase). However, the nitro group is also a metabolic liability (potential for reduction to mutagenic amines), which must be assessed during lead optimization.

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(Note: Specific literature on the isolated 7-nitro isomer is rarefied compared to the 6-nitro analog. The synthesis and spectral properties described above are derived from established protocols for the benzothiazole class, adjusted for the theoretical electronic effects of the 7-nitro substituent.)

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Sources

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